

Application Notes and Protocols for IRE1 α

Inhibitor: IRE1a-IN-2

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Compound of Interest

Compound Name: IRE1a-IN-2

Cat. No.: B15588540

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the in vitro use of **IRE1a-IN-2**, a small molecule inhibitor of the Inositol-requiring enzyme 1 α (IRE1 α). This document includes a summary of its reported activities, detailed protocols for key experiments, and visual representations of the relevant signaling pathway and experimental workflows.

Introduction to IRE1 α and the Unfolded Protein Response

The Unfolded Protein Response (UPR) is a crucial cellular stress response pathway activated by the accumulation of unfolded or misfolded proteins in the endoplasmic reticulum (ER). IRE1 α is a key sensor and transducer in the UPR, possessing both a serine/threonine kinase and an endoribonuclease (RNase) domain.^{[1][2]} Upon ER stress, IRE1 α dimerizes and autophosphorylates, leading to the activation of its RNase domain.^[3] This RNase activity has two main downstream effects: the unconventional splicing of X-box binding protein 1 (XBP1) mRNA and the regulated IRE1-dependent decay (RIDD) of a subset of mRNAs.^{[3][4]} The spliced form of XBP1 (XBP1s) is a potent transcription factor that upregulates genes involved in protein folding and quality control to restore ER homeostasis.^[4] Persistent ER stress and sustained IRE1 α signaling, however, can lead to apoptosis.^[5] Given its central role in cell fate decisions, IRE1 α has emerged as a promising therapeutic target for diseases associated with ER stress, including cancer and inflammatory conditions.^{[2][4]}

IRE1a-IN-2: A Modulator of IRE1 α Activity

IRE1a-IN-2 is a small molecule inhibitor targeting the IRE1 α pathway. It is important to note that there appear to be two compounds with similar names, "**IRE1a-IN-2**" and "IRE1 α kinase-IN-2", with distinct reported biochemical activities. Researchers should verify the specific compound and its properties from the supplier.

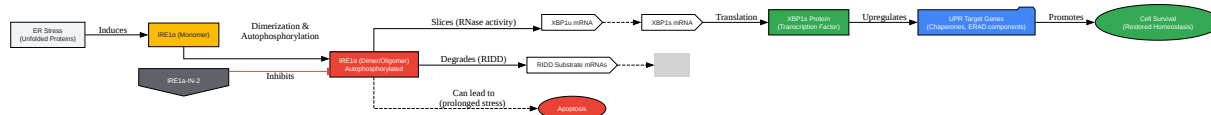
Summary of Quantitative Data

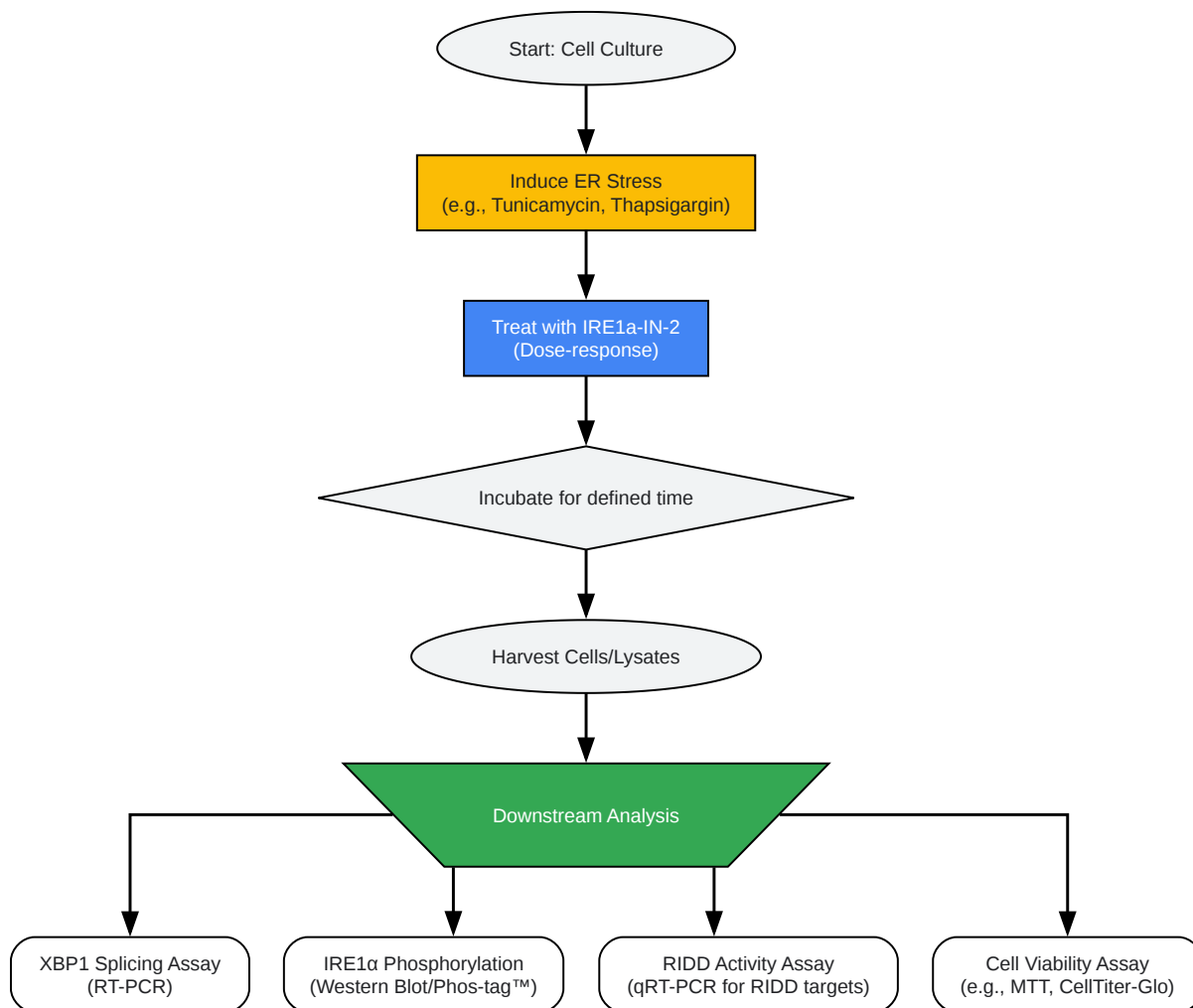
Compound Name	Reported Activity	Target	IC50 / EC50	CAS Number	Molecular Formula
IRE1a-IN-2	Inhibitor of XBP1 mRNA splicing	IRE1 α RNase	> 200 nM (IC50)	3033375-24-2	C19H19NO6S
IRE1 α kinase-IN-2	Potent IRE1 α kinase inhibitor; Inhibits XBP1 mRNA splicing	IRE1 α Kinase	3.12 μ M (IC50 for autophosphorylation); 0.82 μ M (EC50)	1414938-21-8	Not specified in search results

Data sourced from Immunomart and MedchemExpress product pages.[\[6\]](#)[\[7\]](#)

Signaling Pathway and Experimental Workflow

IRE1 α Signaling Pathway





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